

A Guide to Assessing Reproducibility in Chemistry-Climate Model Initiative (CCMI) Results

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This guide provides a framework for assessing the reproducibility of results from the Chemistry-Climate Model Initiative (**CCMI**). In the complex world of climate modeling, ensuring that scientific results are robust and reproducible is paramount. This document outlines key methodologies, presents a structured approach to data comparison, and provides visual workflows to aid in the design and execution of reproducibility studies.

The chaotic nature of climate systems means that bit-for-bit reproducibility of simulations is often not feasible across different computing environments or even with minor code modifications. Therefore, the focus of reproducibility assessment in this context is on the statistical consistency of model climates. This guide details a powerful technique for this purpose: the Ensemble Consistency Test (ECT).

Experimental Protocols: The Ensemble Consistency Test (ECT)

The Ensemble Consistency Test (ECT) is a statistical framework designed to determine if a new set of model simulations is statistically distinguishable from a reference ensemble of simulations from an accepted version of a model.^{[1][2]} A key advantage of this approach is its ability to capture changes not just in individual output variables, but also in the relationships

between them.[1] An "ultra-fast" variant (UF-ECT) has been developed to make this testing computationally efficient.[3][4]

Here is a detailed methodology for implementing the UF-ECT, adapted from the procedures used for the Community Earth System Model (CESM), which can be applied to **CCMI** models:

Objective: To determine if a "test" configuration of a chemistry-climate model produces a statistically consistent climate to a "reference" configuration.

Materials:

- A "reference" version of a chemistry-climate model with a well-documented configuration.
- A "test" version of the model (e.g., with code modifications, running on a new platform, or with different compiler options).
- High-performance computing resources.
- Software for statistical analysis and Principal Component Analysis (PCA).

Procedure:

- Generate a Reference Ensemble:
 - Create a large ensemble of N simulations (e.g., N=100) using the "reference" model configuration.
 - Introduce small, machine-level perturbations to the initial conditions of each ensemble member to generate a spread of results that represents the model's internal variability.[3]
 - Run each simulation for a short period (e.g., 4.5 simulation hours for the UF-ECT) to keep computational costs down.[3]
- Data Pre-processing:
 - From the simulation output, select a suite of key variables that represent the model's climate (e.g., temperature, ozone concentration, water vapor at various atmospheric levels).

- Spatially average the selected variables to create a time series for each ensemble member.
- Exclude variables with very low or zero variance, as well as those that are linearly correlated with other variables.
- Characterize the Reference Ensemble:
 - Perform Principal Component Analysis (PCA) on the pre-processed data from the reference ensemble.
 - The PCA will identify the dominant modes of variability within the reference ensemble and create a set of principal components (PCs) and corresponding loadings.
- Generate a Test Ensemble:
 - Create a small ensemble of M simulations (e.g., M=3) using the "test" model configuration.
 - Apply the same initial condition perturbation strategy and run length as for the reference ensemble.
- Statistical Comparison:
 - Project the pre-processed data from the test ensemble onto the principal components derived from the reference ensemble.
 - Apply a two-sample equality of distribution test to determine if the distribution of the test ensemble's principal component scores is statistically distinguishable from the distribution of the reference ensemble's scores.
 - A "pass" indicates that the test configuration is statistically consistent with the reference configuration. A "fail" suggests that the changes introduced in the test configuration have resulted in a different model climate.

Data Presentation for Reproducibility Assessment

To facilitate clear comparisons, all quantitative data from a reproducibility assessment should be summarized in structured tables.

Table 1: Comparison of Reproducibility Assessment Methodologies

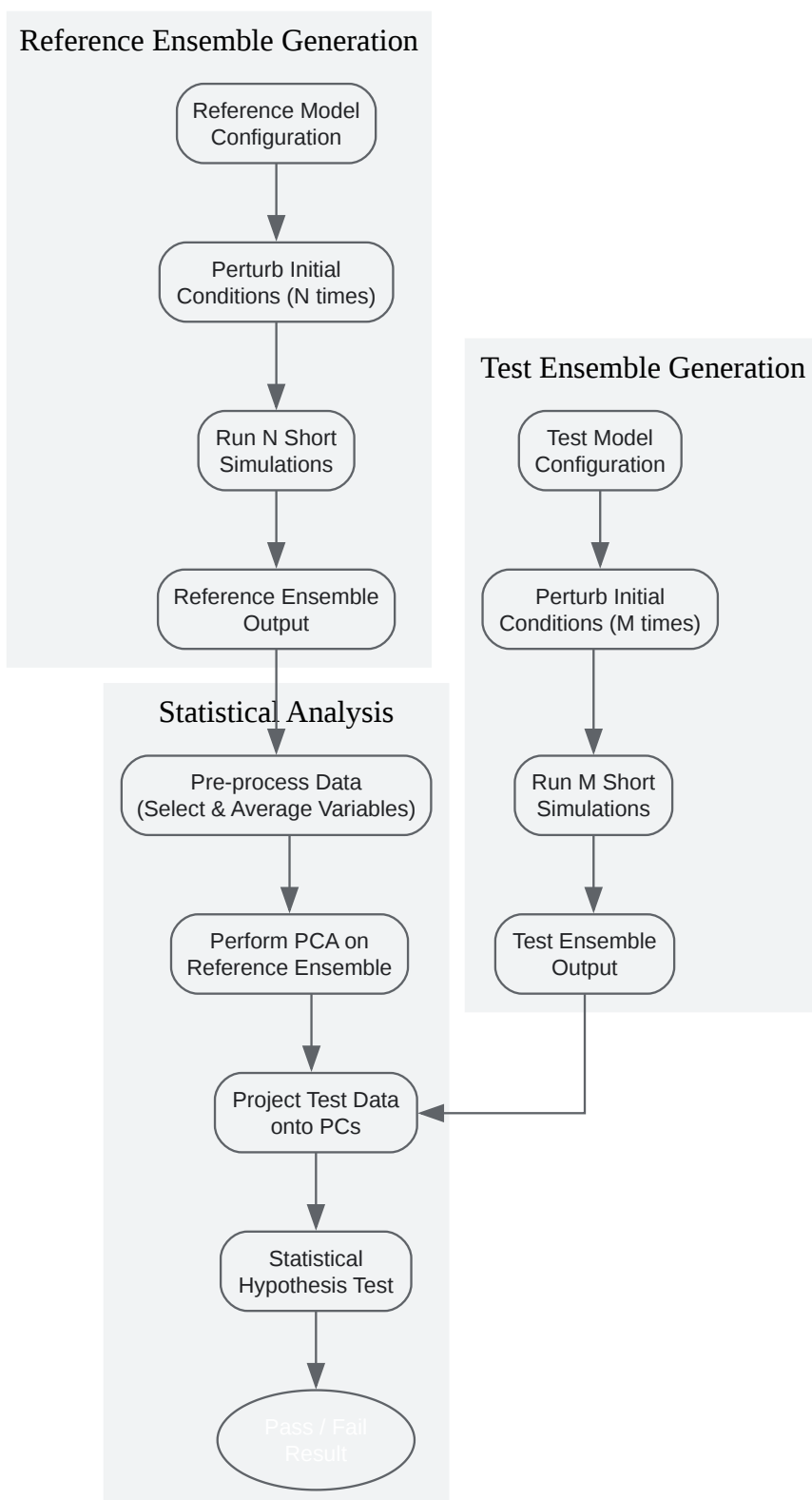
Feature	Ensemble Consistency Test (ECT)	Bit-for-Bit Comparison
Primary Goal	Assess statistical indistinguishability of model climates.	Verify identical output for identical inputs.
Applicability	Chaotic, complex models like CCMs.	Deterministic models or for debugging.
Methodology	Statistical comparison of ensembles using PCA and hypothesis testing.	Direct comparison of binary output files.
Computational Cost	Moderate (UF-ECT is optimized for efficiency).	Low (for a single run), but highly restrictive.
Sensitivity	Detects changes in statistical properties and variable relationships.	Detects any change, including non-significant rounding errors.

Table 2: Example Summary of Ensemble Consistency Test Results

Test Configuration	Number of Test Runs	Key Variables Analyzed	Statistical Test Used	p-value	Result
Model v1.1 vs. v1.0	3	T, O3, H2O (stratosphere)	Kolmogorov-Smirnov	0.45	Pass
Model on Platform B vs. A	3	T, O3, H2O (stratosphere)	Anderson-Darling	0.02	Fail
Model with New Compiler	3	T, O3, H2O (stratosphere)	Kolmogorov-Smirnov	0.61	Pass

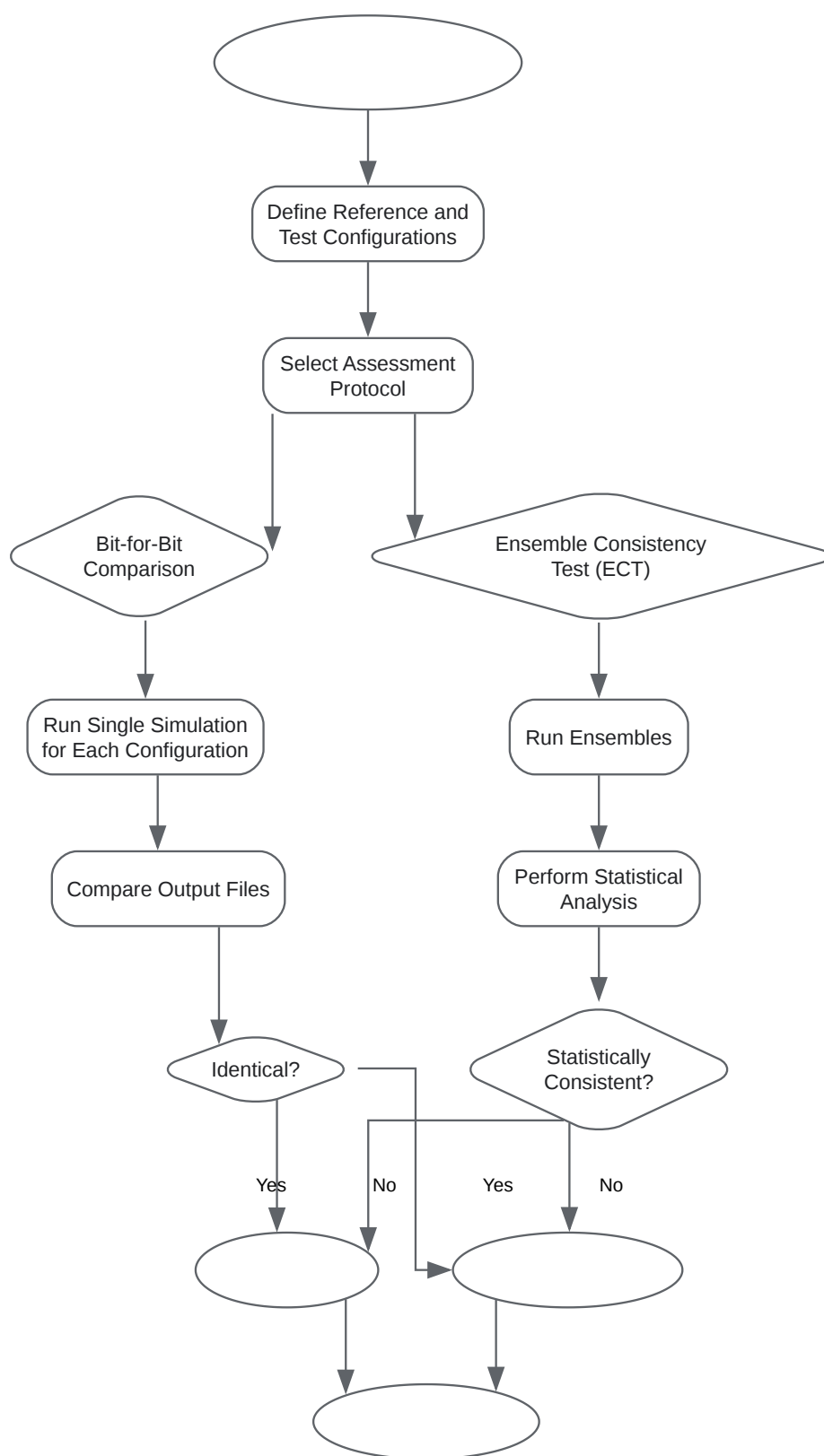
Visualizing Reproducibility Workflows

Diagrams are essential for understanding the logical flow of complex scientific workflows. The following diagrams, generated using the DOT language, illustrate the key processes in assessing the reproducibility of **CCMI** results.



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Caption: Workflow for the Ensemble Consistency Test (ECT).



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Caption: Decision logic for selecting a reproducibility assessment method.

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